

Application Notes and Protocols for In Vivo Administration of CGP 36742

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Compound of Interest

Compound Name:	CGP 36742
CAS No.:	123690-78-8
Cat. No.:	B1668497

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Introduction

CGP 36742, also known as SGS-742, is a selective and orally active antagonist of the GABA-B receptor. As a compound capable of penetrating the blood-brain barrier, it is a valuable tool for neuroscience research, particularly in studies related to cognitive function and depression.^[1] Proper dissolution and administration of **CGP 36742** are critical for obtaining reliable and reproducible results in in vivo experiments. These application notes provide a detailed protocol for the preparation of **CGP 36742** solutions for various routes of administration in animal models.

Quantitative Data Summary

The following table summarizes key quantitative data for the in vivo use of **CGP 36742**, compiled from various studies. This information is intended to serve as a guide for experimental design.

Parameter	Value	Species	Administration Route	Observed Effect	Reference
IC50	36 μ M	-	In vitro	GABA-B receptor antagonism	[1]
Dosage Range	0.03 - 300 mg/kg	Rat	Oral (p.o.)	Improved retention in social recognition test	
Dosage	10 - 30 mg/kg	Mouse	Intraperitoneal (i.p.)	Antidepressant-like activity in forced swim test	[1]
Dosage	10 mg/kg (chronic)	Rat	Intraperitoneal (i.p.)	Effective in olfactory bulbectomy model of depression	[1]
Dosage Range	1 - 10 mg/kg	Rat	Intravenous (i.v.)	Dose-dependent attenuation of paired-pulse inhibition	[1]
Dosage Range	50 - 1000 mg/kg	Rat	Intravenous (i.v.) or Oral (p.o.)	Blood-brain barrier penetration	[1]
Solubility in Water	125 mg/mL	-	-	Requires ultrasonic treatment	[1]
Peak Plasma Levels (i.p.)	30 min - 1 hr	Rat	Intraperitoneal (i.p.)	-	[2]

Brain

Concentration
(100 mg/kg
i.p.)

6 - 8 μ M

Rat

Intraperitoneal
(i.p.)

-

[2]

Experimental Protocol: Dissolution of CGP 36742 for In Vivo Administration

This protocol details the steps for preparing a sterile solution of **CGP 36742** in physiological saline (0.9% NaCl), a commonly used vehicle for in vivo experiments.

Materials:

- **CGP 36742** powder
- Sterile 0.9% sodium chloride (physiological saline)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance
- Spatula
- Ultrasonic water bath
- Sterile syringe filters (0.22 μ m pore size)
- Sterile syringes
- Sterile storage vials

Procedure:

- **Determine the Required Concentration and Volume:** Based on the desired dosage (mg/kg) and the average weight of the experimental animals, calculate the total amount of **CGP 36742** and the final volume of the solution required. It is advisable to prepare a slight excess to account for any loss during preparation and administration.

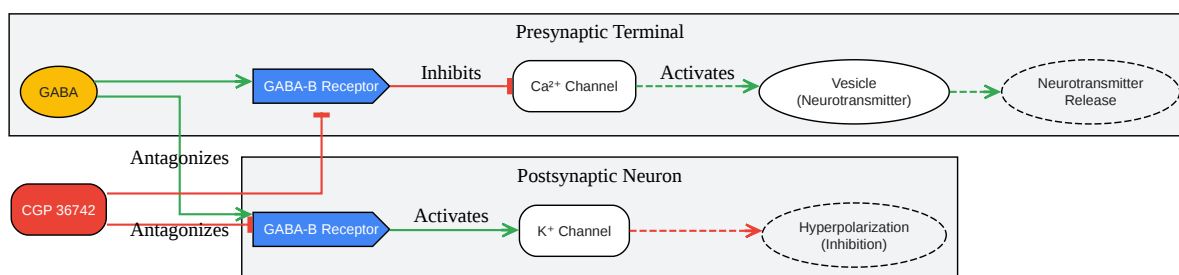
- **Weighing the Compound:** In a sterile environment (e.g., a laminar flow hood), accurately weigh the calculated amount of **CGP 36742** powder using a calibrated analytical balance and a sterile spatula. Transfer the powder to a sterile conical tube.
- **Initial Dissolution:** Add a portion of the sterile 0.9% saline to the conical tube containing the **CGP 36742** powder. The volume of saline should be sufficient to create a slurry.
- **Ultrasonication:** Place the conical tube in an ultrasonic water bath. Sonicate the mixture until the **CGP 36742** is completely dissolved.^[1] Visual inspection should confirm the absence of any visible particles. The duration of sonication will depend on the concentration and volume of the solution.
- **Final Volume Adjustment:** Once the compound is fully dissolved, add the remaining sterile 0.9% saline to reach the final desired volume and concentration. Gently mix the solution by inverting the tube several times.
- **Sterile Filtration:** To ensure the sterility of the final solution for in vivo administration, draw the solution into a sterile syringe. Attach a sterile 0.22 µm syringe filter to the syringe and filter the solution into a sterile storage vial. This step is crucial to prevent the introduction of any microbial contaminants into the experimental animals.^[1]
- **Storage:** The freshly prepared sterile solution of **CGP 36742** should be stored appropriately. For short-term storage, refrigeration at 2-8°C is recommended. For long-term storage, aliquoting the solution into single-use vials and freezing at -20°C or -80°C can be considered to minimize freeze-thaw cycles.^[1] Always refer to the manufacturer's instructions for specific storage recommendations.

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling chemical compounds.
- Perform all steps involving the handling of the powdered compound and the preparation of the sterile solution in a well-ventilated area or a laminar flow hood to avoid inhalation and ensure sterility.

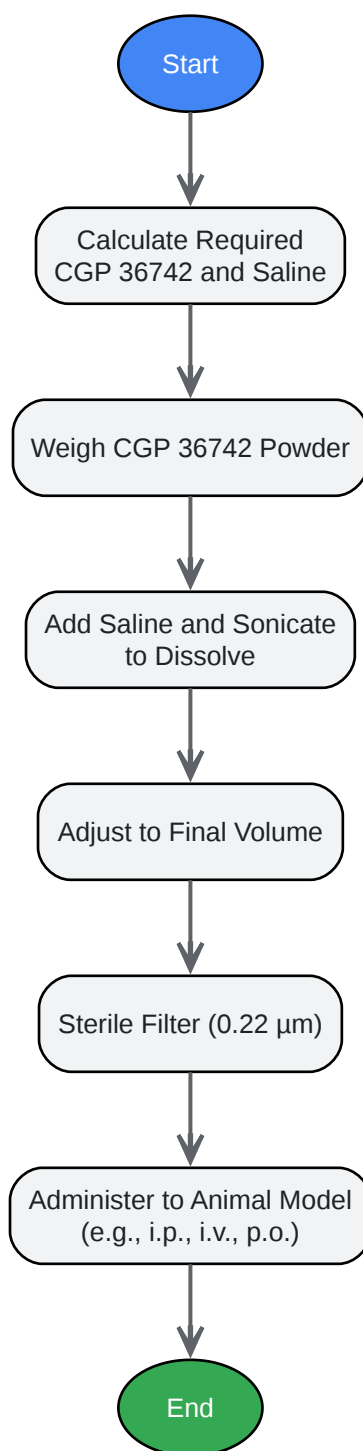
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of the GABA-B receptor and the experimental workflow for preparing **CGP 36742** for in vivo studies.



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Caption: GABA-B Receptor Signaling and **CGP 36742** Action.



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Caption: Workflow for Preparing **CGP 36742** Solution.

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References

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- [2. Determination of rat brain and plasma levels of the orally active GABAB antagonist 3-amino-propyl-n-butyl-phosphinic acid \(CGP 36742\) by a new GC/MS method - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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